

Introduction to Fmoc-N-Me-Ile-OH in Peptide Synthesis

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Compound of Interest		
Compound Name:	Fmoc-N-Me-Ile-OH	
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Fmoc-N-Me-Ile-OH is an essential building block in the synthesis of peptides with N-methylated backbones. The incorporation of N-methylated amino acids can confer several advantageous properties to peptides, including enhanced metabolic stability, increased cell permeability, and improved conformational control. The solubility of Fmoc-amino acids in the synthesis solvent, typically DMF, is paramount for achieving efficient and complete coupling reactions, thereby ensuring high purity and yield of the target peptide.

Solubility Data of Fmoc-N-Me-Ile-OH and Related Compounds in DMF

Quantitative solubility data for **Fmoc-N-Me-Ile-OH** in DMF is not extensively documented in peer-reviewed literature. However, information from commercial suppliers provides a valuable baseline. The following table summarizes the available solubility information for **Fmoc-N-Me-Ile-OH** and structurally similar N-methylated amino acids.



Compound	Molecular Weight (g/mol)	Solvent	Reported Solubility	Molar Concentrati on (M)	Source
Fmoc-N-Me- lle-OH	367.44	DMF	"clearly soluble" (1 mmole in 2 ml)	≥ 0.5 M	[1]
Fmoc-N-Me- Val-OH	353.41	DMF	"clearly soluble" (1 mmole in 2 ml)	≥ 0.5 M	[1]

This data indicates that **Fmoc-N-Me-Ile-OH** has a solubility of at least 0.5 M in DMF at room temperature, which is generally sufficient for standard solid-phase peptide synthesis protocols.

Factors Influencing Solubility

The solubility of Fmoc-N-methylated amino acids in DMF is influenced by several factors. Understanding these can aid in troubleshooting and optimizing peptide synthesis.

- N-Methylation: The presence of a methyl group on the amide nitrogen disrupts the intermolecular hydrogen bonding that can lead to aggregation in non-methylated Fmocamino acids, often resulting in increased solubility in organic solvents.
- Amino Acid Side Chain: The hydrophobicity and steric bulk of the amino acid side chain play
 a significant role. While isoleucine has a hydrophobic side chain, the overall solubility is a
 balance between the polar carbamate and carboxylic acid groups and the nonpolar Fmoc
 and side-chain groups.
- Solvent Purity: The presence of water or other impurities in DMF can affect the solubility of Fmoc-amino acids. It is crucial to use high-purity, anhydrous DMF for peptide synthesis.
- Temperature: The solubility of most solids in liquids increases with temperature. Gentle warming can be employed to dissolve Fmoc-amino acids that exhibit poor solubility at room





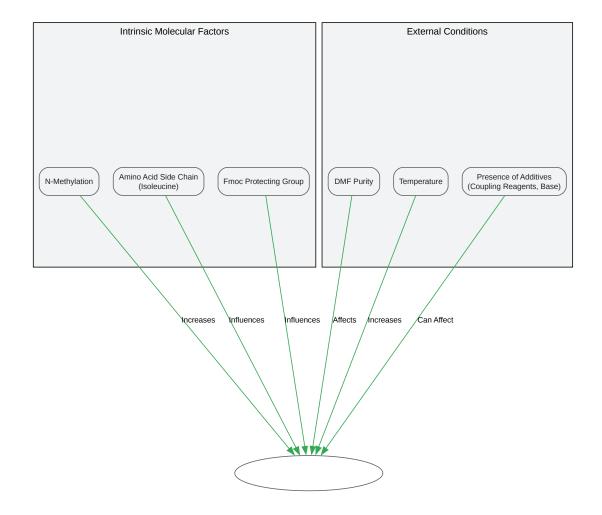


temperature. However, prolonged exposure to elevated temperatures should be avoided to prevent degradation.

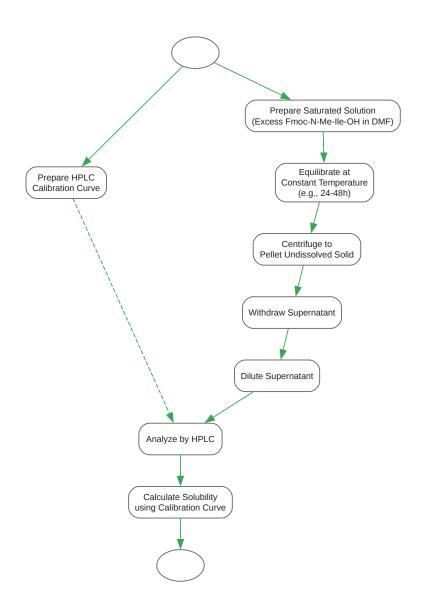
• Presence of Other Reagents: The concentration of coupling reagents, bases, and other additives in the synthesis mixture can influence the solubility of the Fmoc-amino acid.

Below is a diagram illustrating the interplay of these factors.









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